

Technical Guide: Toxicity & Exposure Limits for 3-(Chloromethyl)-1-ethoxypentane[1]

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-(Chloromethyl)-1-ethoxypentane

Cat. No.: B13219335

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CAS Registry Number: 859336-44-0 Formula: $C_8H_{17}ClO$ Molecular Weight: 164.67 g/mol [1]

Executive Summary

3-(Chloromethyl)-1-ethoxypentane is a specialized alkylating intermediate used primarily in the synthesis of complex pharmaceutical scaffolds.[1] Unlike the highly potent carcinogen chloromethyl methyl ether (CMME), this molecule features a primary alkyl chloride moiety separated from the ether linkage by a carbon backbone.[1]

Critical Risk Profile:

- Genotoxicity: Contains a structural alert (primary alkyl chloride) for mutagenicity (ICH M7 Class 3).
- Acute Toxicity: Predicted low oral toxicity but severe skin/eye/respiratory irritation.[1]
- Occupational Exposure: No established OEL.[1] Recommended control approach is Occupational Exposure Band (OEB) 4 due to genotoxic potential.

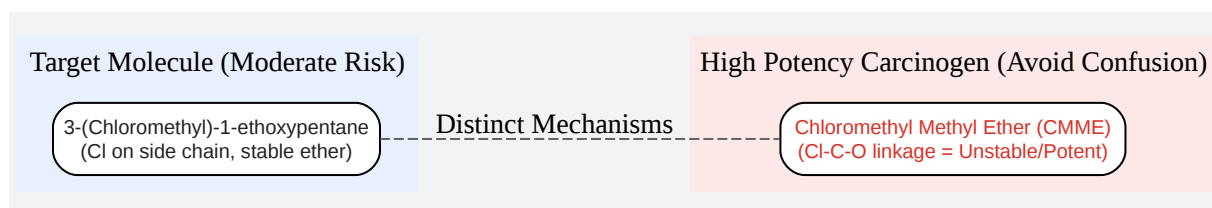
Chemical Identity & Physicochemical Properties

Understanding the physical behavior of this molecule is prerequisite to controlling exposure.^[1] The lipophilicity (LogP) suggests high skin permeability, while its volatility requires strict vapor control.

Property	Value (Experimental/Predicted)	Implications for Safety
Structure	Pentane backbone, C1-ethoxy, C3-chloromethyl	Alkylating Agent: Reacts with nucleophiles (DNA/Proteins). ^[1]
Boiling Point	~180°C (Predicted)	Low volatility compared to solvents, but generates vapors upon heating.
Flash Point	~66°C (Predicted)	Combustible. ^[1] Requires grounding/bonding. ^{[1][2]}
LogP	2.7 – 3.3	High Skin Absorption: Readily penetrates dermal barriers. ^[1]
Solubility	Insoluble in water; Soluble in organics	Bioaccumulative potential in lipid tissues. ^[1]

Structural Differentiation (Critical Safety Note)

It is vital to distinguish this compound from bis(chloromethyl) ether and chloromethyl methyl ether (CMME), which are Group 1 Carcinogens.



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Figure 1: Structural distinction. The target molecule lacks the unstable O-C-Cl linkage responsible for the extreme potency of CMME.[\[1\]](#)

Toxicological Profile

As a novel intermediate with limited specific toxicological data, the risk profile is derived using Read-Across and Structure-Activity Relationships (SAR) from surrogate alkyl chlorides (e.g., 1-chlorohexane, 3-(chloromethyl)pentane).[\[1\]](#)

Genotoxicity (The Core Concern)

The primary hazard is the chloromethyl group, a classic structural alert for alkylation.[\[1\]](#)

- Mechanism: Nucleophilic substitution () with DNA bases (N7-guanine).[\[1\]](#)
- ICH M7 Classification: Class 3 (Alerting structure, unrelated to the "Cohort of Concern").
- Surrogate Data: 1-Chlorohexane tests positive in Comet Assays (DNA strand breaks) but shows equivocal/weak results in Ames Tests.[\[1\]](#)
- Conclusion: Must be treated as a Mutagenic Impurity until Ames data proves otherwise.[\[1\]](#)

Acute & Chronic Toxicity

- Oral/Dermal: Predicted LD50 > 2000 mg/kg (Category 5 or Unclassified). Low acute lethality.[\[1\]](#)
- Irritation: The combination of the ether solvent properties and the alkyl chloride functionality results in Category 2 Skin/Eye Irritation.[\[1\]](#) Prolonged contact will defat skin and cause chemical burns.[\[1\]](#)
- Sensitization: Potential skin sensitizer due to protein alkylation (haptenization).[\[1\]](#)

Exposure Limits & Risk Assessment

Pharmaceutical Impurity Limits (Patient Safety)

If this compound appears as an impurity in a final drug substance, limits are calculated using the Threshold of Toxicological Concern (TTC) per ICH M7 guidelines.

Duration of Treatment	Acceptable Daily Intake (ADI)	Calculation Basis
< 1 Month	120 μ g/day	LTL (Less Than Lifetime) adjustment
1 - 12 Months	20 μ g/day	LTL adjustment
> 10 Years (Lifetime)	1.5 μ g/day	Standard TTC for mutagenic impurities

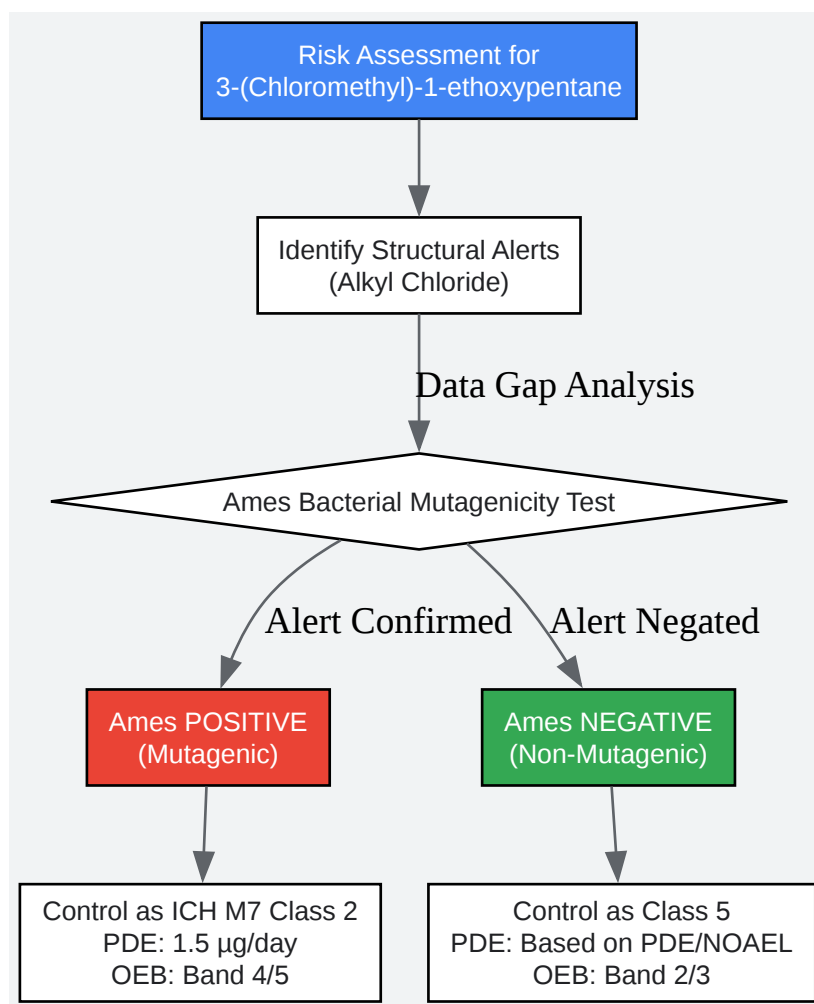
Calculation for Specification Limit:

Example: For a 1g daily dose drug, the limit is 1.5 ppm.

Occupational Exposure Limits (Worker Safety)

No regulatory OEL exists. We derive an internal Occupational Exposure Band (OEB) based on the genotoxicity alert.

- Target OEB:Band 4 (1 – 10 μ g/m³)[1]
- Justification: While acute toxicity is low, the assumption of mutagenicity requires strict containment to Prevent significant uptake.[1]
- Short-Term Exposure Limit (STEL): Not applicable; exposure should be minimized continuously.



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Figure 2: Decision logic for assigning exposure limits based on genotoxicity testing.

Experimental Protocols

Analytical Detection (GC-MS)

To validate cleaning verification or exposure monitoring, use this self-validating method.^[1]

- Technique: Gas Chromatography - Mass Spectrometry (GC-MS)^[1]
- Column: DB-624 or equivalent (optimized for volatile halides).^[1]
- Carrier Gas: Helium @ 1.2 mL/min.^[1]
- Temp Program: 40°C (hold 2 min) → 10°C/min → 240°C.

- Detection: SIM Mode. Monitor ions m/z 91, 55, and 49 (characteristic fragmentations).
- System Suitability: Resolution > 1.5 between analyte and solvent front.^[1]

Handling & Containment^[1]

- Engineering Controls: All open handling must occur within a certified chemical fume hood or powder containment enclosure (if adsorbed on silica).^[1]
- PPE:
 - Gloves: Viton or Silver Shield (Laminate).^[1] Do NOT use Nitrile or Latex (Alkyl chlorides permeate these rapidly).
 - Respiratory: If outside hood, use Full-Face Respirator with Organic Vapor (OV) cartridges.^[1]

References

- ICH M7(R2). Assessment and Control of DNA Reactive (Mutagenic) Impurities in Pharmaceuticals to Limit Potential Carcinogenic Risk. International Council for Harmonisation, 2023.^[1] [Link](#)
- Tafazoli, M., et al. "In vitro mutagenicity and genotoxicity study of a number of short-chain chlorinated hydrocarbons." *Mutagenesis* 13.2 (1998): 115-126.^{[1][3]} [Link](#)
- U.S. EPA. Toxicological Review of Chloromethyl Methyl Ether. Integrated Risk Information System (IRIS). [Link](#)
- ChemScene. Product Data Sheet: **3-(Chloromethyl)-1-ethoxypentane** (CAS 859336-44-0).^[1] [Link](#)
- ECHA. Registration Dossier: 1-Chlorohexane (Surrogate Data). European Chemicals Agency.^{[1][4]} [Link](#)

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Sources

- [1. Page loading... \[guidechem.com\]](#)
- [2. dept.harpercollege.edu \[dept.harpercollege.edu\]](#)
- [3. In vitro mutagenicity and genotoxicity study of a number of short-chain chlorinated hydrocarbons using the micronucleus test and the alkaline single cell gel electrophoresis technique \(Comet assay\) in human lymphocytes: a structure-activity relationship \(QSAR\) analysis of the genotoxic and cytotoxic potential - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. Pentane, 3-\(chloromethyl\)- | C6H13Cl | CID 107585 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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